

ENA-78 (CXCL5): A Technical Guide to Protein Structure and Post-Translational Modifications

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Compound of Interest

Compound Name: ENA-78
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Abstract

Epithelial-derived Neutrophil-Activating Protein 78 (**ENA-78**), also known as C-X-C motif chemokine ligand 5 (CXCL5), is a potent chemoattractant for neutrophils and plays a critical role in inflammation, immune response, and tumorigenesis. Its biological activity is intricately regulated by its three-dimensional structure and a variety of post-translational modifications (PTMs). This technical guide provides an in-depth analysis of the protein structure of **ENA-78** and the significant impact of PTMs on its function. We present a comprehensive overview of its primary, secondary, tertiary, and quaternary structures, alongside a detailed exploration of N-terminal truncation and citrullination. This document summarizes key quantitative data, details relevant experimental methodologies, and provides visual representations of associated signaling pathways and workflows to serve as a valuable resource for researchers in the field.

ENA-78 (CXCL5) Protein Structure

ENA-78 is a small cytokine belonging to the CXC chemokine family. The mature, full-length form consists of 78 amino acids.^[1] The structure of **ENA-78** is crucial for its function,

particularly its interaction with its primary receptor, CXCR2.

Primary and Secondary Structure

The primary structure of human **ENA-78** (residues 5-78) is a single polypeptide chain.[2] Its secondary structure is characterized by three anti-parallel β -strands and a C-terminal α -helix, a fold characteristic of the CXC chemokine family.[3]

Tertiary and Quaternary Structure

The tertiary structure of **ENA-78** is stabilized by two essential disulfide bonds formed by four conserved cysteine residues.[4] These bonds connect the first and third cysteines and the second and fourth cysteines, creating the characteristic chemokine fold.[4] **ENA-78** can exist as a monomer or a dimer. The dimeric form consists of a six-stranded antiparallel β -sheet and a pair of C-terminal α -helices.[3][4]

Structural Features

A key structural feature of **ENA-78** is the N-terminal "ELR" (Glu-Leu-Arg) motif, which is critical for its binding to and activation of the CXCR2 receptor.[5] The N-terminal region preceding the CXC motif is generally unstructured and flexible.[3]

Post-Translational Modifications of ENA-78

The biological activity of **ENA-78** is significantly modulated by post-translational modifications, primarily N-terminal truncation and citrullination. These modifications can dramatically alter the chemokine's potency and receptor interactions.

N-terminal Truncation

The full-length **ENA-78** (1-78) can be proteolytically cleaved at the N-terminus by various proteases, including cathepsin G, to generate truncated isoforms such as **ENA-78** (8-78) and **ENA-78** (9-78).[6][7] This truncation has been shown to significantly enhance the biological activity of the chemokine.

Citrullination

Citrullination is the conversion of an arginine residue to a citrulline residue, a process catalyzed by peptidylarginine deiminase (PAD) enzymes.[8] In **ENA-78**, arginine at position 9 (Arg9) can be citrullinated.[6] This modification has been shown to temper the inflammatory response by altering the chemokine's activity and receptor usage.[6][9]

Quantitative Data Summary

The following tables summarize the key quantitative data related to the structure and function of **ENA-78** and its modified isoforms.

Isoform	Number of Amino Acids	Molecular Weight (kDa)	Source
ENA-78 (1-78)	78	8.357	[1]
ENA-78 (5-78)	74	8.0	[2][5][10]
ENA-78 (8-78)	71	Not specified	[6]
ENA-78 (9-78)	70	Not specified	[6]
[Cit9]ENA-78 (1-78)	78	Not specified	[6]

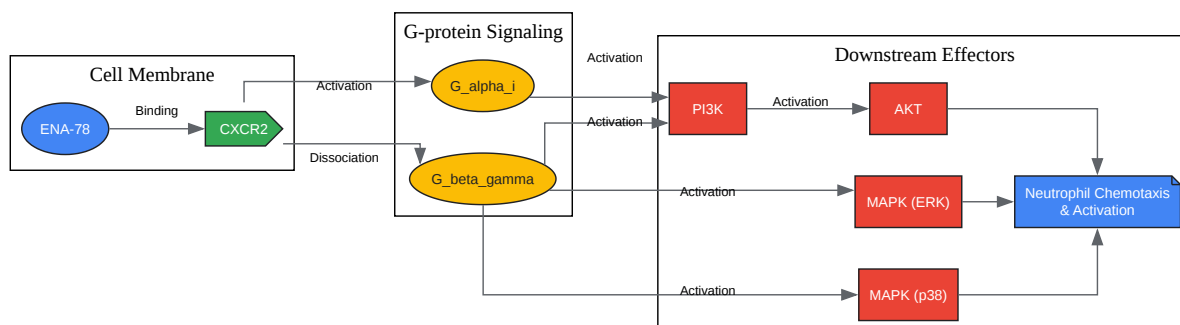
Table 1: Molecular Characteristics of **ENA-78** Isoforms

Isoform	Bioactivity relative to ENA-78 (1-78)	Source
ENA-78 (8-78)	At least 3-fold enhanced biological activity in calcium signaling, ERK phosphorylation, and CXCR2 internalization.	[6]
ENA-78 (9-78)	3-fold higher chemotactic activity for neutrophil granulocytes.	[7][11]
[Cit9]ENA-78 (1-78)	Less efficient induction of intracellular calcium signaling, ERK phosphorylation, and CXCR2 internalization.	[6]

Table 2: Comparative Bioactivity of **ENA-78** Isoforms

Signaling Pathways

ENA-78 exerts its biological effects primarily through the G protein-coupled receptor CXCR2. [12] Binding of **ENA-78** to CXCR2 initiates a cascade of intracellular signaling events that lead to neutrophil chemotaxis, activation, and other inflammatory responses.

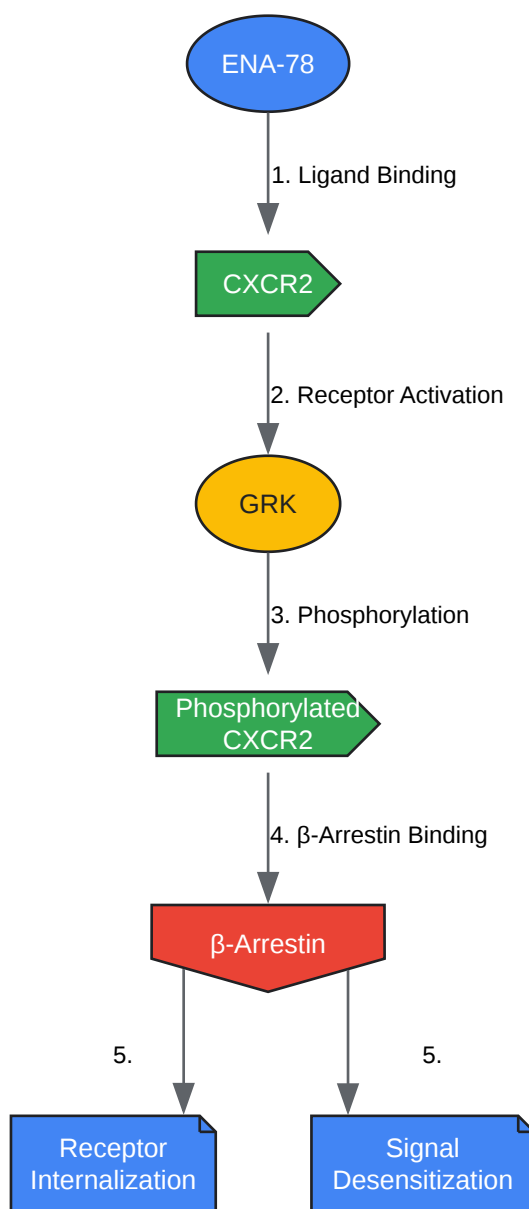


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Figure 1: **ENA-78/CXCR2** G-protein mediated signaling pathway.

Upon ligand binding, CXCR2 activates heterotrimeric G proteins, leading to the dissociation of the G α i and G β γ subunits. These subunits then trigger downstream signaling cascades, including the Phosphoinositide 3-kinase (PI3K)/AKT pathway and the Mitogen-Activated Protein Kinase (MAPK) pathways (ERK and p38).^{[4][13][14]} These pathways culminate in the cellular responses characteristic of neutrophil activation, such as chemotaxis, degranulation, and oxidative burst.

In addition to G-protein signaling, CXCR2 activation by **ENA-78** can also lead to the recruitment of β -arrestins.^[15] β -arrestins are involved in receptor desensitization, internalization, and can also initiate G-protein independent signaling.



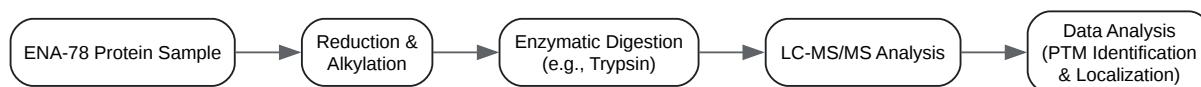
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Figure 2: β-Arrestin recruitment to CXCR2.

Experimental Protocols

Analysis of Post-Translational Modifications by Mass Spectrometry

A bottom-up proteomics approach is typically employed for the analysis of **ENA-78** PTMs.



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Figure 3: Workflow for Mass Spectrometry-based PTM analysis.

Protocol:

- **Sample Preparation:** Purified **ENA-78** or complex protein mixtures containing **ENA-78** are subjected to reduction of disulfide bonds with a reducing agent (e.g., dithiothreitol) followed by alkylation of the resulting free thiols (e.g., with iodoacetamide) to prevent disulfide bond reformation.
- **Enzymatic Digestion:** The protein sample is then digested with a protease, most commonly trypsin, which cleaves C-terminal to arginine and lysine residues, generating a mixture of peptides.
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** The peptide mixture is separated by reverse-phase liquid chromatography and introduced into a tandem mass spectrometer.
- **Data Analysis:** The resulting MS/MS spectra are searched against a protein sequence database containing the **ENA-78** sequence using specialized software. The software identifies peptides and localizes PTMs by matching the experimental fragmentation patterns to theoretical patterns of modified and unmodified peptides.

Neutrophil Chemotaxis Assay (Boyden Chamber)

This assay measures the chemotactic response of neutrophils to **ENA-78** isoforms.[16]

Protocol:

- **Neutrophil Isolation:** Neutrophils are isolated from fresh human peripheral blood using density gradient centrifugation.

- **Assay Setup:** A Boyden chamber is used, which consists of two compartments separated by a microporous membrane. The lower chamber is filled with a solution containing the **ENA-78** isoform to be tested at various concentrations.
- **Cell Migration:** A suspension of isolated neutrophils is placed in the upper chamber. The chamber is incubated at 37°C to allow neutrophils to migrate through the pores of the membrane towards the chemoattractant in the lower chamber.
- **Quantification:** After incubation, the membrane is removed, fixed, and stained. The number of migrated neutrophils on the lower side of the membrane is quantified by microscopy.

Intracellular Calcium Flux Assay

This assay measures the ability of **ENA-78** isoforms to induce an increase in intracellular calcium concentration in neutrophils, a key event in neutrophil activation.[\[17\]](#)[\[18\]](#)

Protocol:

- **Cell Loading:** Isolated neutrophils are loaded with a calcium-sensitive fluorescent indicator dye, such as Indo-1 AM.
- **Baseline Measurement:** The cells are analyzed by flow cytometry to establish a baseline fluorescence level.
- **Stimulation:** The **ENA-78** isoform is added to the cell suspension, and the change in fluorescence is monitored over time.
- **Data Analysis:** An increase in intracellular calcium concentration upon stimulation leads to a change in the fluorescence emission of the dye, which is detected by the flow cytometer. The magnitude and kinetics of the calcium flux are indicative of the potency of the **ENA-78** isoform.

Conclusion

The structure and post-translational modifications of **ENA-78** are critical determinants of its biological function. N-terminal truncation significantly enhances its pro-inflammatory activity, while citrullination appears to have a modulatory, and in some contexts, dampening effect. A

thorough understanding of these molecular details is essential for the development of therapeutic strategies targeting the **ENA-78/CXCR2** axis in inflammatory diseases and cancer. The experimental protocols and data presented in this guide provide a solid foundation for researchers to further investigate the complex biology of this important chemokine.

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References

- 1. Structure and neutrophil-activating properties of a novel inflammatory peptide (ENA-78) with homology to interleukin 8 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Human ENA-78 (CXCL5) (5-78 aa) Recombinant Protein (300-22-20UG) [thermofisher.com]
- 3. Solution Structure of CXCL5 — A Novel Chemokine and Adipokine Implicated in Inflammation and Obesity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CXCL5: A coachman to drive cancer progression - PMC [pmc.ncbi.nlm.nih.gov]
- 5. reliatech.de [reliatech.de]
- 6. Posttranslational Modification of the NH2-terminal Region of CXCL5 by Proteases or Peptidylarginine Deiminases (PAD) Differently Affects Its Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 7. uniprot.org [uniprot.org]
- 8. Citrullination of CXCL8 by peptidylarginine deiminase alters receptor usage, prevents proteolysis, and dampens tissue inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Citrullination of epithelial neutrophil-activating peptide 78/CXCL5 results in conversion from a non-monocyte-recruiting chemokine to a monocyte-recruiting chemokine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. immunotools.de [immunotools.de]
- 11. Isolation of the CXC chemokines ENA-78, GRO alpha and GRO gamma from tumor cells and leukocytes reveals NH2-terminal heterogeneity. Functional comparison of different natural isoforms - PubMed [pubmed.ncbi.nlm.nih.gov]

- [12. CXCL5/CXCR2 axis in tumor microenvironment as potential diagnostic biomarker and therapeutic target - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. CXCL5 | Cancer Genetics Web \[cancerindex.org\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Systematic assessment of chemokine ligand bias at the human chemokine receptor CXCR2 indicates G protein bias over \$\beta\$ -arrestin recruitment and receptor internalization - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. 3.2. Neutrophil Chemotaxis Assay \[bio-protocol.org\]](#)
- [17. bu.edu \[bu.edu\]](#)
- [18. Intracellular Calcium Flux - University of Utah Flow Cytometry \[flowcytometry.cores.utah.edu\]](#)
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